

Cannflavin A vs cannflavin B biological activity

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Cannflavin A

CAS No.: 76735-57-4

Cat. No.: S645104

Get Quote

Chemical Profile at a Glance

The core structural difference between these two flavones lies in their prenyl side chains, which influences their lipophilicity and biological interactions [1] [2].

Feature	Cannflavin A	Cannflavin B
IUPAC Name	5-hydroxy-2-(4-hydroxy-3-methoxyphenyl)-3,6,7,8-tetramethoxy-4H-chromen-4-one	5-hydroxy-2-(4-hydroxy-3-methoxyphenyl)-3,6,7,8-tetramethoxy-4H-chromen-4-one
Molecular Formula	C ₂₆ H ₂₈ O ₆ [3]	Information not specified in sources
Molecular Weight	436.50 g/mol [3]	Information not specified in sources
Prenyl Group	Geranyl (C10 chain) [1]	Prenyl (Dimethylallyl, C5 chain) [1]
Biosynthetic Precursor	Chrysoeriol + Geranyl Diphosphate (GPP) [4] [5]	Chrysoeriol + Dimethylallyl Diphosphate (DMAPP) [4] [5]

Comparison of Reported Biological Activities

The following table summarizes the key experimental data on the biological activities of both cannflavins. Much of the data comes from *in vitro* and animal cell models, and clinical relevance in humans is not yet established.

Biological Activity	Cannflavin A (Experimental Data)	Cannflavin B (Experimental Data)
Anti-inflammatory	Potent activity; inhibits PGE2 and COX enzymes in PC12 cell line [3]. Shown to be 30 times more effective than aspirin in animal cell models [4] [6].	Potent activity; inhibits leukotriene production [6] [2]. Also reported to be 30 times more effective than aspirin in animal cell models [2].
Anticancer	Inhibits mPGES-1 in A549 lung cancer cells (IC ₅₀ = 1.8 μM) [3]. Activates apoptosis via caspase-3 cleavage [3].	Its isomer, Isocannflavin B, suppresses breast and pancreatic cancer cell growth, delays tumor progression, and increases survival in animal studies [6] [2].
Neuroprotective	Inhibits Aβ ₁₋₄₂ aggregation (associated with Alzheimer's) at low concentrations in PC12 cells [6] [3]. Interferes with neuronal TrkB signaling [7].	Information not specified in sources
Antiparasitic	Strong antileishmanial activity (IC ₅₀ = 10.3 μM) [8].	Moderate antileishmanial activity (IC ₅₀ = 13.6 μM) [8]. Moderate effect against parasites (e.g., from sandfly bites) [2].
Antiviral	Identified in silico as a potential fusion inhibitor for the Dengue virus envelope protein [9].	Information not specified in sources
Enzyme Inhibition	Inhibits kynurenine-3-monooxygenase (KMO) (IC ₅₀ = 29.4 μM) [3].	Information not specified in sources

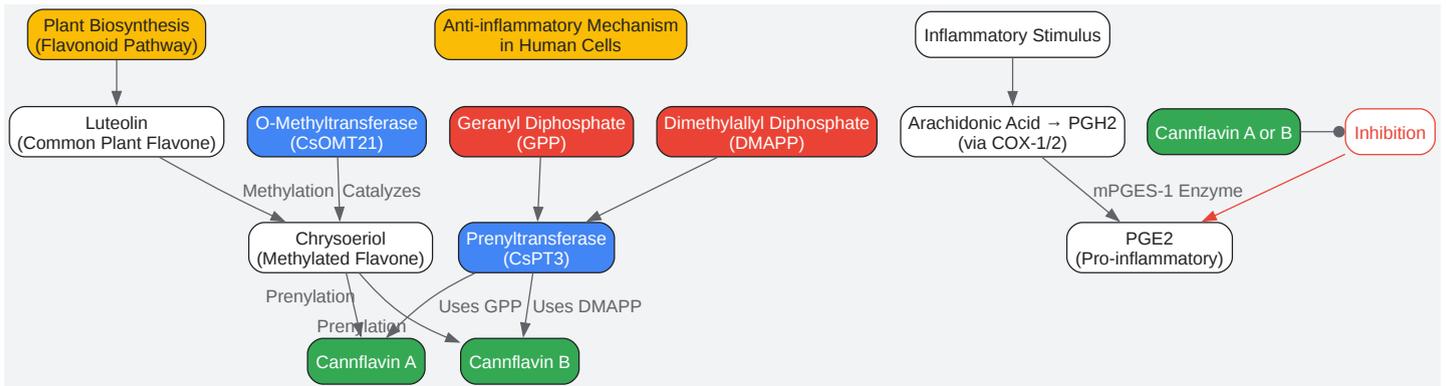
Insights on Key Experimental Protocols

The promising data on cannflavins is underpinned by specific laboratory methodologies. Here are details for some of the key experiments cited.

- **Anti-inflammatory Assay (Prostaglandin E2 Inhibition):** The potent anti-inflammatory activity, often cited as being 30 times greater than aspirin, is typically measured in **animal cell models** [4] [6]. A specific study on **human rheumatoid cells** analyzed the release of prostaglandin E2 (PGE2) to demonstrate this effect [6]. The assay involves stimulating the cells to induce an inflammatory response, treating them with cannflavins, and then measuring the reduction in PGE2 levels compared to a control and aspirin.
- **Cytotoxicity and Anticancer Assays (mPGES-1 Inhibition):** The IC₅₀ value of 1.8 μM for **Cannflavin A** was determined in **interleukin-1 beta-stimulated human A549 lung cancer cells** [3]. The experimental protocol involves using the microsomal membranes of these cells. The compound is pre-incubated with the membranes for 15 minutes, after which the PGH2 substrate is added. The conversion of PGH2 to PGE2 is then measured after one minute using a reverse-phase high-performance liquid chromatography (RP-HPLC) method. A reduction in this conversion indicates inhibition of the mPGES-1 enzyme [3].
- **Enzyme Inhibition Assay (Kynurenine-3-monooxygenase):** The IC₅₀ of 29.4 μM for **Cannflavin A** against the human KMO protein was determined through a biochemical assay [3]. Furthermore, at a concentration of 75 μM, **Cannflavin A** demonstrated competitive binding to the KMO protein with a known inhibitor, Ro 61-8048, suggesting it binds to the active site of the enzyme [3].

Biosynthetic Pathway and Anti-inflammatory Mechanism

The cannflavins share a common biosynthetic origin within the cannabis plant. The diagram below illustrates this pathway and connects it to one of their primary anti-inflammatory mechanisms in human cells.



[Click to download full resolution via product page](#)

Research Considerations and Future Directions

For research and development purposes, several practical challenges and opportunities should be noted:

- **Natural Abundance and Sourcing:** Cannflavins A and B are unique to the *Cannabis sativa* plant but are present in very low concentrations (less than 0.14% dry weight in inflorescences) [1] [2]. This makes extraction for large-scale studies difficult and costly.
- **Metabolic Engineering as a Solution:** The identification of the key biosynthetic enzymes (CsOMT21 and CsPT3) offers a tractable route for the bioproduction of cannflavins through metabolic engineering in microbial systems like yeast [4] [5]. This is a primary strategy being pursued to overcome sourcing limitations.
- **Analytical Methods:** Reliable HPLC-UV/PDA methods have been developed and validated for the quantification of cannflavins in different cannabis chemovars, which is essential for standardization and quality control in research [10].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Chemistry and Biological Activities of Cannflavins of the ... [pmc.ncbi.nlm.nih.gov]
2. Everything You Need to Know about Cannflavin B Flavor, ... [acslab.com]
3. Cannflavin A | Anti-Inflammatory Agent [medchemexpress.com]
4. Biosynthesis of cannflavins A and B from Cannabis sativa L [sciencedirect.com]
5. Biosynthesis of cannflavins A and B from Cannabis sativa L [pubmed.ncbi.nlm.nih.gov]
6. What Are Cannflavins? Benefits and Uses of the Flavonoids [leafwell.com]
7. Interference of neuronal TrkB signaling by the cannabis- ... [sciencedirect.com]
8. Microbial metabolism of cannflavin A and B isolated from ... [pmc.ncbi.nlm.nih.gov]
9. Cannflavin – Knowledge and References [taylorandfrancis.com]
10. Development and Validation of an HPLC–UV/PDA Method ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Cannflavin A vs cannflavin B biological activity]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b645104#cannflavin-a-vs-cannflavin-b-biological-activity>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com